

### 3-Butenylamine hydrochloride structural formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3-Butenylamine hydrochloride

Cat. No.: B123349

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An In-depth Technical Guide to 3-Butenylamine Hydrochloride

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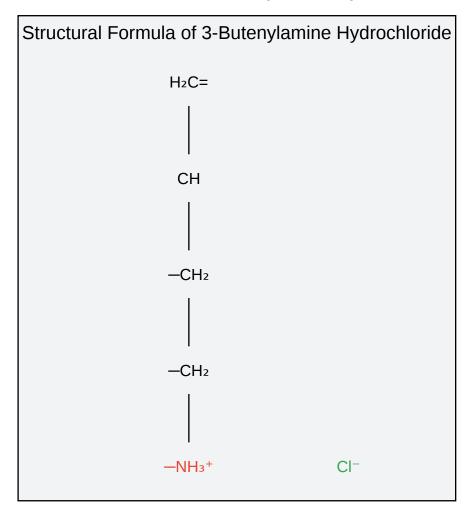
This document provides a comprehensive technical overview of **3-Butenylamine hydrochloride**, a versatile biochemical reagent used in organic synthesis. It serves as a crucial intermediate in the preparation of various compounds, including pharmaceuticals and agrochemicals.[1] This guide details its chemical structure, physicochemical properties, safety information, and a detailed experimental protocol for its synthesis.

### **Chemical Structure and Identification**

- **3-Butenylamine hydrochloride** is the hydrochloride salt form of 3-Butenylamine. The presence of the amine functional group and a terminal double bond in its four-carbon chain makes it a reactive building block in synthetic chemistry.[1]
- IUPAC Name: but-3-en-1-amine;hydrochloride[2]
- Linear Formula: CH2=CHCH2CH2NH2 · HCI
- CAS Number: 17875-18-2[2][3]
- Synonyms: 4-Aminobut-1-ene hydrochloride, But-3-en-1-aminium chloride[1]



### Structural Formula of 3-Butenylamine Hydrochloride



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Caption: 2D structure of 3-Butenylamine Hydrochloride.

## **Physicochemical Properties**

The quantitative properties of **3-Butenylamine hydrochloride** are summarized below. This data is essential for its application in experimental settings, influencing factors such as solubility, reaction conditions, and storage.



Property	Value	Reference
Molecular Weight	107.58 g/mol	[2][3][4]
Appearance	Colorless to pale yellow solid	[1]
Melting Point	176-180 °C	[4]
Topological Polar Surface Area	26 Ų	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	2	[2]
Purity	≥95% - 97%	[3]
Solubility	Soluble in water	[1]

## **Safety and Handling**

**3-Butenylamine hydrochloride** is classified as a hazardous substance and requires careful handling in a laboratory setting. Appropriate personal protective equipment (PPE), including eye shields, gloves, and a dust mask (type N95 or equivalent), should be used.



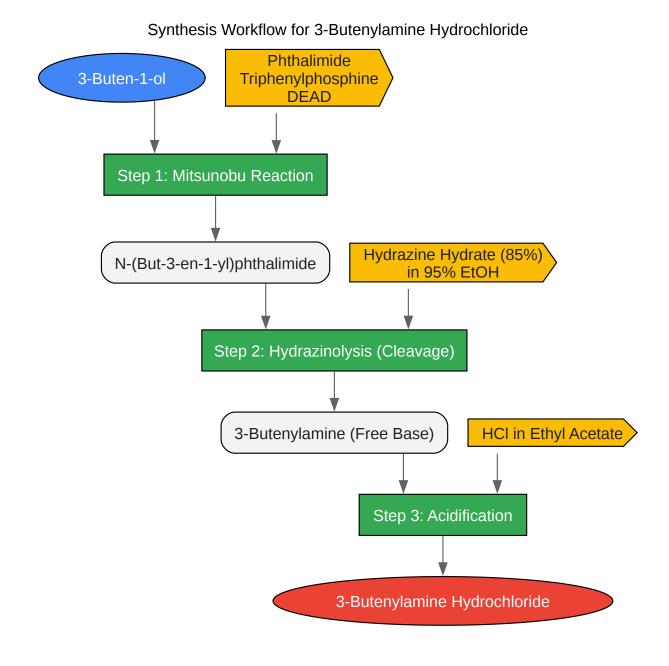
Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 3)	•	Danger	H301: Toxic if swallowed.[2]
Skin Irritation (Category 2)	!	H315: Causes skin irritation.[2]	
Serious Eye Damage (Category 1)	腐蚀	H318: Causes serious eye damage.[2]	-
Respiratory Sensitization (Category 1)	ጤና <b>አ</b> ደ <i>ጋ</i>	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]	
STOT SE (Category 3)	!	H335: May cause respiratory irritation.[2]	-

- Storage: Store at 4°C in a sealed container, away from moisture.[3] Keep in a dark place under an inert atmosphere.[5]
- Target Organs: Respiratory system.

## **Experimental Protocols: Synthesis**

A convenient two-step synthesis for 3-butenylamine has been reported, avoiding the use of air-sensitive hydride reagents.[6] The process involves a Mitsunobu reaction followed by hydrazinolysis, and subsequent acidification to yield the hydrochloride salt.





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Caption: Experimental workflow for the synthesis of 3-Butenylamine HCl.

### **Detailed Methodology**

Step 1: Synthesis of N-(But-3-en-1-yl)phthalimide[6]



- To a solution of 3-butenyl alcohol, phthalimide, and triphenylphosphine in anhydrous THF at 0°C, slowly add diethyl azodicarboxylate (DEAD) dropwise.
- Maintain the reaction temperature between 20-25°C with an ice bath.
- After the addition is complete, allow the mixture to stir at room temperature overnight.
- Concentrate the reaction mixture under reduced pressure.
- Purify the resulting residue by column chromatography to yield N-(But-3-en-1-yl)phthalimide.
   The reported yield is 85%.[6]

#### Step 2: Synthesis of 3-Butenylamine (Free Base)[6]

- Treat a solution of N-(But-3-en-1-yl)phthalimide (from Step 1) in 95% ethanol with 85% hydrazine hydrate.
- Stir the resulting suspension overnight at room temperature.
- Acidify the mixture with 10% aqueous HCl, which precipitates phthalhydrazide.
- Filter the suspension and wash the precipitate with water.
- Make the combined filtrate basic with 50% aqueous NaOH.
- Extract the aqueous layer with diethyl ether (3x).
- Dry the combined organic layers over anhydrous MgSO<sub>4</sub>, filter, and purify by distillation to obtain pure 3-butenylamine. The reported yield is 54%.[6]

#### Step 3: Formation of **3-Butenylamine Hydrochloride**

- Dissolve the purified 3-butenylamine (from Step 2) in a suitable solvent, such as diethyl ether
  or ethyl acetate.
- Add a solution of HCl in ethyl acetate (e.g., 3 mol/L) to the amine solution while stirring.
- The hydrochloride salt will precipitate out of the solution.



• Collect the solid product by filtration, wash with cold diethyl ether, and dry under vacuum to afford **3-Butenylamine hydrochloride**.

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- To cite this document: BenchChem. [3-Butenylamine hydrochloride structural formula].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123349#3-butenylamine-hydrochloride-structural-formula]

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